

A Comparative Review of Chemical and Physical CO₂ Absorption Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethanolamine

Cat. No.: B148175

[Get Quote](#)

A Comprehensive Guide for Researchers and Scientists in Drug Development and Beyond

The capture of carbon dioxide (CO₂) is a critical technology in mitigating greenhouse gas emissions. For researchers and scientists, particularly those in fields such as drug development where gas purification is paramount, understanding the nuances of CO₂ absorption technologies is essential. This guide provides a detailed comparative review of the two primary methods of CO₂ absorption: chemical and physical solvents. We will delve into their mechanisms, performance metrics, and the experimental protocols used for their evaluation, presenting quantitative data in clearly structured tables and illustrating key concepts with diagrams.

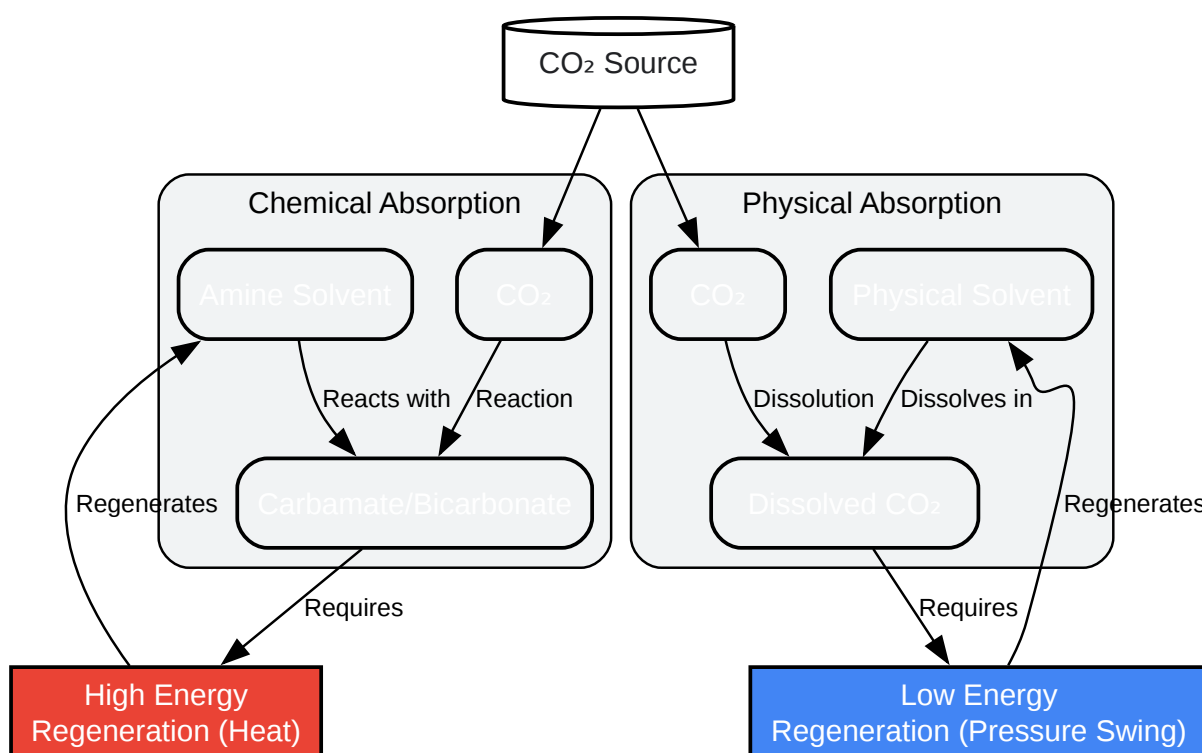
Fundamental Mechanisms: A Tale of Two Affinities

The core difference between chemical and physical CO₂ absorption lies in the nature of the interaction between the solvent and CO₂ molecules.

Chemical Absorption: This process involves a chemical reaction between CO₂ and the active components of the solvent, typically amines. Primary and secondary amines, such as monoethanolamine (MEA) and **diethanolamine** (DEA), react with CO₂ to form carbamates. Tertiary amines, like methyl**diethanolamine** (MDEA), act as a base to catalyze the hydration of CO₂ to form bicarbonate. These reactions are generally exothermic and lead to a high affinity for CO₂, making chemical solvents particularly effective at low CO₂ partial pressures. However, the strong chemical bonds formed necessitate a significant energy input, usually in the form of heat, to reverse the reaction and regenerate the solvent.

Physical Absorption: In contrast, physical absorption relies on the weak van der Waals forces between CO₂ and the solvent molecules. This process follows Henry's Law, which states that the amount of dissolved gas is directly proportional to its partial pressure above the liquid. Physical solvents, such as the dimethyl ether of polyethylene glycol (DEPG), commercially known as Selexol™, and chilled methanol, used in the Rectisol™ process, do not form chemical bonds with CO₂. Consequently, the regeneration of physical solvents is typically achieved by reducing the pressure and/or slightly increasing the temperature, resulting in significantly lower energy consumption compared to chemical solvents.[1] However, their effectiveness is highly dependent on the CO₂ partial pressure, making them more suitable for gas streams with high CO₂ concentrations.[1]

Below is a diagram illustrating the fundamental difference in their absorption mechanisms.



[Click to download full resolution via product page](#)

Figure 1: Comparison of Chemical and Physical Absorption Mechanisms.

Performance Comparison: A Quantitative Analysis

The selection of a CO₂ absorption solvent is a trade-off between various performance parameters. The following tables summarize key quantitative data for common chemical and physical solvents.

Table 1: CO₂ Absorption Capacity and Regeneration Energy

Solvent Type	Solvent	CO ₂ Absorption Capacity (mol CO ₂ /mol solvent)	Regeneration Energy (GJ/tCO ₂)
Chemical	Monoethanolamine (MEA)	~0.5[2]	3.2 - 4.2[3]
	Methyldiethanolamine (MDEA)	~1.0[2]	2.5 - 3.5
Physical	Selexol™ (DEPG)	Highly pressure-dependent	~1.5 - 2.5
	Rectisol™ (Methanol)	Highly pressure-dependent	~1.8 - 2.8[4]

Note: The absorption capacity of physical solvents is often expressed in terms of solubility under specific partial pressures. Regeneration energy for physical solvents is primarily for compression and pumping, as regeneration is mainly achieved through pressure reduction.

Table 2: Physical Properties of Solvents

Solvent Type	Solvent	Viscosity (cP at 25°C)	Density (kg/m ³ at 25°C)
Chemical	MEA (30 wt% aq.)	~2.0	~1017
	MDEA (50 wt% aq.)	~5.5	~1030
Physical	Selexol™ (DEPG)	5.8[5][6]	1030[6]
	Rectisol™ (Methanol)	0.6[5][6]	792

Experimental Protocols: Methodologies for Evaluation

The performance data presented above are obtained through standardized experimental procedures. Below are detailed methodologies for key experiments.

Determination of CO₂ Absorption Capacity

This experiment quantifies the amount of CO₂ that can be absorbed by a given amount of solvent.

Apparatus:

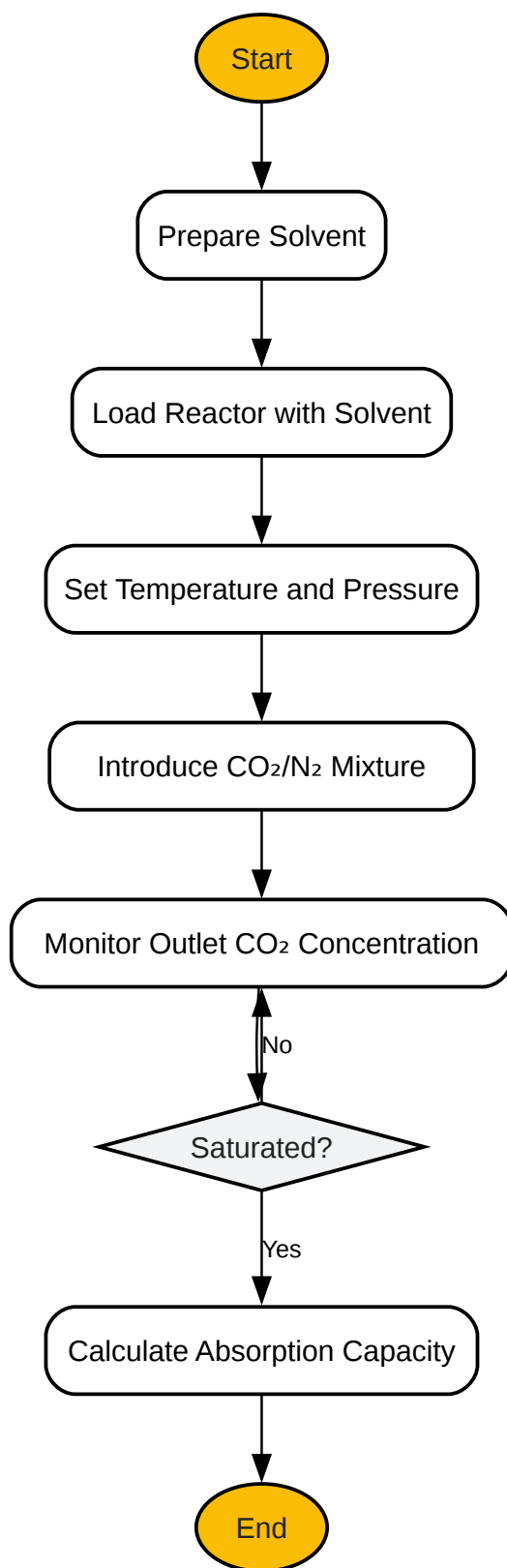
- A jacketed glass reactor or a high-pressure equilibrium cell.
- Mass flow controllers for CO₂ and a carrier gas (e.g., N₂).
- A magnetic stirrer.
- Temperature and pressure sensors.
- Gas chromatograph (GC) or an infrared (IR) CO₂ analyzer.

Procedure:

- A known volume of the solvent is placed in the reactor.
- The reactor is sealed and brought to the desired temperature and pressure.
- A gas mixture with a known CO₂ concentration is bubbled through the solvent at a constant flow rate.
- The concentration of CO₂ in the outlet gas is continuously monitored using a GC or IR analyzer.
- The experiment continues until the outlet CO₂ concentration equals the inlet concentration, indicating that the solvent is saturated.

- The total amount of absorbed CO₂ is calculated by integrating the difference between the inlet and outlet CO₂ concentrations over time.
- The absorption capacity is then expressed as moles of CO₂ absorbed per mole of solvent.

The following diagram illustrates the experimental workflow for determining CO₂ absorption capacity.



[Click to download full resolution via product page](#)

Figure 2: Workflow for CO₂ Absorption Capacity Measurement.

Measurement of Solvent Regeneration Energy

This protocol determines the energy required to release the absorbed CO₂ from the solvent.

Apparatus:

- Differential Scanning Calorimeter (DSC) or a custom-built regeneration setup with a reboiler.
- Thermogravimetric Analyzer (TGA).
- Fourier-Transform Infrared (FTIR) spectrometer to analyze the off-gas.

Procedure using DSC/TGA:

- A small, known mass of the CO₂-loaded solvent is placed in a DSC/TGA pan.
- The sample is heated at a controlled rate under a purge of inert gas (e.g., N₂).
- The TGA measures the mass loss as CO₂ is released, while the DSC measures the heat flow into the sample.
- The heat of desorption is calculated from the DSC data corresponding to the mass loss of CO₂.
- The off-gas can be directed to an FTIR spectrometer to confirm the release of CO₂.
- The regeneration energy is then expressed in gigajoules per ton of CO₂ released.[3]

Evaluation of Reaction Kinetics

The rate at which the solvent absorbs CO₂ is a crucial parameter, especially for chemical solvents.

Apparatus:

- Wetted-wall column or a stirred-cell reactor.
- Gas and liquid flow controllers.

- CO₂ and carrier gas supply.
- Analytical instruments to measure CO₂ concentration in the liquid phase (e.g., titration, NMR).

Procedure using a Wetted-Wall Column:

- The solvent is introduced at the top of a vertical column and flows down the inner wall as a thin film.
- A gas stream containing CO₂ flows concurrently or counter-currently through the column.
- The well-defined gas-liquid interfacial area in a wetted-wall column allows for accurate measurement of the mass transfer rate.
- Samples of the liquid are taken at the inlet and outlet of the column.
- The change in CO₂ concentration in the liquid phase is measured.
- The overall mass transfer coefficient and the reaction rate constant can be determined from these measurements.

Solvent Stability: A Critical Consideration for Longevity

The long-term stability of the solvent is a key factor in the economic viability of a CO₂ capture process. Degradation can lead to solvent loss, reduced performance, and operational problems like corrosion and foaming.

Thermal Degradation: Occurs at the high temperatures used for regeneration, particularly for chemical solvents.^[7]

Oxidative Degradation: Caused by the presence of oxygen in the flue gas, which can react with the solvent, especially amines.^[7]

Experimental Assessment of Stability:

- Apparatus: A sealed, stirred reactor made of a non-corrosive material (e.g., stainless steel or glass-lined).
- Procedure:
 - The solvent is placed in the reactor along with a gas phase of a specific composition (e.g., containing CO₂, O₂, and other potential flue gas components).
 - The reactor is heated to the desired temperature and maintained for an extended period (days to weeks).
 - Liquid samples are periodically withdrawn and analyzed using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC) to identify and quantify degradation products.
 - The loss of active solvent is also monitored over time.

Conclusion: Selecting the Right Solvent for the Application

The choice between chemical and physical CO₂ absorption solvents is not a one-size-fits-all decision. It is dictated by the specific conditions of the gas stream and the overall process requirements.

- Chemical solvents are generally favored for applications with low CO₂ partial pressures, such as post-combustion capture from flue gases, due to their high affinity for CO₂. However, their high regeneration energy is a significant drawback.
- Physical solvents are more economical for gas streams with high CO₂ partial pressures, such as in pre-combustion capture or natural gas sweetening, where their lower regeneration energy requirements offer a distinct advantage.^[8]

For researchers and scientists, a thorough understanding of these solvent systems, their performance characteristics, and the methods used for their evaluation is crucial for designing and optimizing processes that require efficient and selective CO₂ removal. The data and protocols presented in this guide provide a solid foundation for making informed decisions in this critical area of gas separation technology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. kinampark.com [kinampark.com]
- 2. Prediction of Thermal and Oxidative Degradation of Amines to Improve Sustainability of CO₂ Absorption Process [mdpi.com]
- 3. arnoldkeller.com [arnoldkeller.com]
- 4. mdpi.com [mdpi.com]
- 5. scribd.com [scribd.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [A Comparative Review of Chemical and Physical CO₂ Absorption Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b148175#a-comparative-review-of-chemical-and-physical-co2-absorption-solvents]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com